Inter-laboratory comparison of hydrocarbon analysis methods

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Compound of Interest

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An Inter-laboratory Guide to Hydrocarbon Analysis: Ensuring Data Comparability and Method Robustness

Authored by a Senior Application Scientist

This guide provides a comprehensive framework for understanding and participating in inter-laboratory comparisons (ILCs) for hydrocarbon analysis. It is designed for researchers, scientists, and quality assurance professionals in the environmental, petroleum, and drug development sectors. Our objective is to move beyond mere procedural descriptions to elucidate the scientific principles that underpin robust and comparable analytical data. We will explore the design of effective ILCs, compare the primary analytical techniques, provide a detailed experimental protocol, and delve into the statistical interpretation of comparative data.

The Imperative for Comparability in Hydrocarbon Analysis

Hydrocarbon analysis is fundamental to a vast array of critical activities, from assessing environmental contamination at industrial sites to ensuring the quality and performance of

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petroleum products. The complexity of hydrocarbon mixtures, which can range from volatile gasoline-range organics to heavy crude oils, presents significant analytical challenges.[1] Given that results often inform high-stakes decisions—such as regulatory compliance, remediation strategies, or product specifications—it is paramount that data is reliable, accurate, and, most importantly, comparable across different laboratories.

Inter-laboratory comparisons, and their more formalized subset, Proficiency Testing (PT), are the primary tools for achieving this.[2][3] Participation in these programs allows a laboratory to validate its methods, identify potential biases, and demonstrate its competence to clients and regulatory bodies.[4][5] Organizations like ASTM International, the International Organization for Standardization (ISO), and the U.S. Environmental Protection Agency (EPA) have developed standardized methods and guidelines that form the bedrock of these comparisons.[6][7][8]

Designing a Robust Inter-laboratory Study

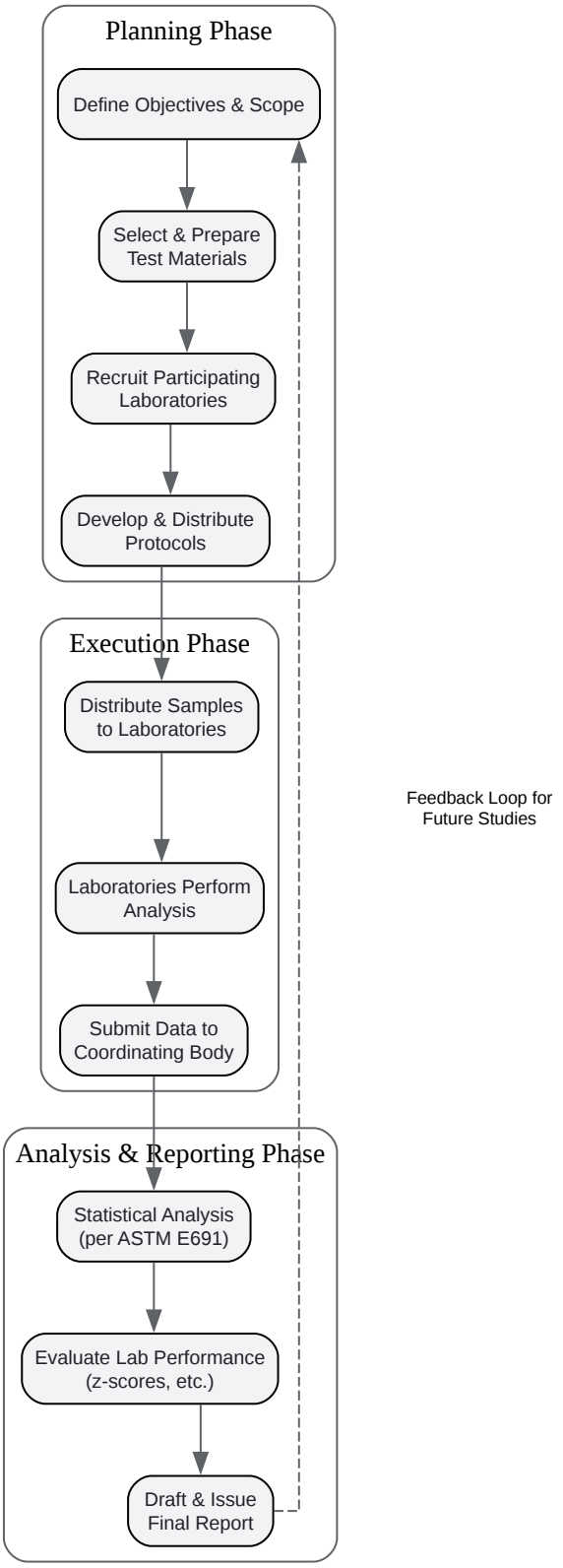
The success of any ILC hinges on a meticulously planned design. The universally recognized standard for this process is ASTM E691: Standard Practice for Conducting an Interlaboratory Study to Determine the Precision of a Test Method.[9][10][11] This practice provides a statistical methodology for evaluating a test method's repeatability and reproducibility.

Key Pillars of ILC Design:

- Clear Objectives: The study must have a defined purpose, whether it's to validate a new analytical method, assess the proficiency of participating labs, or certify a reference material.
- Homogeneous and Stable Materials: The test samples distributed to all labs must be as identical as possible. Any variability in the samples themselves would invalidate a comparison of laboratory performance.
- Representative Laboratory Pool: Participants should encompass the range of labs that would typically perform the analysis, using the equipment and personnel representative of routine operations.
- Detailed Protocol and Reporting: All participants must receive unambiguous instructions for sample handling, analysis, and data reporting to minimize procedural variability.

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The workflow for a typical ILC is outlined below.



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Caption: Workflow for an Inter-laboratory Comparison Study.

Core Analytical Techniques and Their Method-Defined Variabilities

The term "Total Petroleum Hydrocarbons" (TPH) is not a measure of a specific compound but is fundamentally defined by the analytical method used.[12][13] This is a critical concept in ILCs, as different methods extract and quantify different ranges of hydrocarbons, leading to inherently different—yet equally valid—results. The choice of method must align with the study's objectives and the nature of the hydrocarbon contamination.

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Analytical Technique	Common Methods	Primary Application	Principle	Advantages	Limitations & ILC Challenges
Gas Chromatography (GC)	EPA 8015 (modified), NWTPH-Gx, NWTPH-Dx[13]	Quantifying volatile (gasoline-range) and semi-volatile (diesel-range) hydrocarbons in environmental samples.	Separates hydrocarbon components based on boiling point. A Flame Ionization Detector (FID) provides a response proportional to the mass of carbon.[14] [15]	Excellent separation, high sensitivity, can be speciated by carbon range (e.g., C6-C12).	Volatilization of light ends during sample prep can cause negative bias. [16] Chromatographic settings and integration methods can be a major source of inter-laboratory variability.
Detailed Hydrocarbon Analysis (DHA)	ASTM D6729, D6730, D6733[17]	Characterizing individual and grouped (PIONA) components in spark-ignition fuels. [18]	High-resolution capillary GC separates hundreds of individual hydrocarbon isomers.	Provides highly detailed compositional data essential for fuel quality control.	Extremely complex chromatograms require precise calibration and standardized software for peak identification. Run times can be long. [18]
GC-Mass Spectrometry	EPA 8260 (Volatiles),	Identifying and	Separates components	High specificity	More expensive;

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(GC/MS)	EPA 8270 (Semi-volatiles)	quantifying specific target hydrocarbons (e.g., BTEX, PAHs) rather than TPH.	like GC, but the MS detector provides positive identification based on mass-to-charge ratio.[14][19]	and confidence in compound identification.	not typically used for a "total" hydrocarbon value but for specific constituents within the mixture.
Infrared (IR) Spectrometry	EPA 418.1 (withdrawn), EPA 8440, ASTM D7066[16][20][21]	Rapid screening of TPH in water and soil.	Measures the absorbance of C-H bonds in an extract at a specific infrared wavelength (~2930 cm^{-1}).[16]	Fast, simple, and inexpensive.	Historically used ozone-depleting solvents (Freon).[20] Lacks specificity and can have positive interference from non-petroleum organic matter. Not suitable for volatile fractions.[16]
Gravimetric Analysis	EPA 1664A	Determination of n-hexane extractable material (HEM), often called "Oil and Grease."	A sample is extracted with n-hexane, the solvent is evaporated, and the non-volatile residue is weighed.	Simple, direct measurement of non-volatile material.	Measures all substances extractable by hexane, including vegetable oils and animal fats, not just petroleum hydrocarbons

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. Highly volatile components are lost.

Experimental Protocol: TPH in Soil by GC-FID (Based on EPA Method 8015 Series)

This protocol is a representative example for determining diesel-range organics (DRO). Its self-validating nature comes from the integration of mandatory Quality Control (QC) checks.

Objective: To quantify extractable petroleum hydrocarbons (approx. C10-C28) in a soil matrix.

1. Sample Preparation and Extraction

- Rationale: The goal is to efficiently transfer hydrocarbons from the solid soil matrix into an organic solvent. Methanol is often used as it wets the soil and improves extraction efficiency for the primary solvent.

- Weigh out 10-30 g of the homogenized soil sample into a beaker.
- Fortify the sample with a surrogate standard (e.g., o-Terphenyl). The recovery of this known compound will validate the extraction efficiency for this specific sample.
- Mix the soil with an equal weight of anhydrous sodium sulfate to remove water, which interferes with the extraction.
- Transfer the sample to an appropriate extraction vessel (e.g., Soxhlet or pressurized fluid extractor).
- Extract the sample with a suitable solvent, such as a 1:1 mixture of acetone and hexane, for a defined period (e.g., 4-18 hours).
- Concentrate the resulting extract to a final volume of 1-5 mL using a Kuderna-Danish or similar apparatus.

2. Extract Cleanup (Silica Gel)

- Rationale: Environmental samples often contain polar, non-petroleum organic matter (e.g., humic acids) that can co-extract and interfere with the hydrocarbon analysis. Silica gel is a highly polar adsorbent that retains these polar interferences while allowing the non-polar hydrocarbons to pass through.[12][16]

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- Prepare a chromatography column packed with 2-3 g of activated silica gel.
- Transfer the concentrated extract onto the top of the silica gel column.
- Elute the column with a non-polar solvent like hexane.
- Collect the eluate and concentrate it to a precise final volume (e.g., 1.0 mL). Add an internal standard (e.g., 5-α-androstane) at this stage for quantification.

3. GC-FID Analysis

- Rationale: The GC separates the hydrocarbons by boiling point, and the FID detects them. The resulting chromatogram shows a "hump" of unresolved complex material, characteristic of diesel or oil, with individual resolved peaks superimposed.

- Inject 1-2 µL of the final extract into the GC-FID.
- The GC is equipped with a capillary column suitable for hydrocarbon analysis (e.g., 30m x 0.32mm ID, DB-5 or similar).
- The oven temperature is programmed to ramp from a low starting temperature (e.g., 40°C) to a high final temperature (e.g., 320°C) to elute the full C10-C28 range.
- Calibrate the instrument using a series of diesel standards of known concentrations. The calibration curve must demonstrate a correlation coefficient (r^2) ≥ 0.995.

4. Quality Control

- Rationale: QC checks ensure the entire analytical system is performing correctly.

- Method Blank: An analysis of clean sand carried through the entire process. It must be free of contamination.
- Laboratory Control Sample (LCS): A clean sand sample spiked with a known amount of diesel standard. Recovery must be within established laboratory limits (e.g., 70-130%).
- Matrix Spike/Matrix Spike Duplicate (MS/MSD): Two aliquots of a field sample are spiked with a known amount of diesel. The recovery and the relative percent difference (RPD) between the duplicates assess matrix interference and method precision.
- Surrogate Recovery: The recovery of o-Terphenyl in every sample must be within laboratory limits (e.g., 60-140%).

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Caption: TPH in Soil by GC-FID Analytical Workflow.

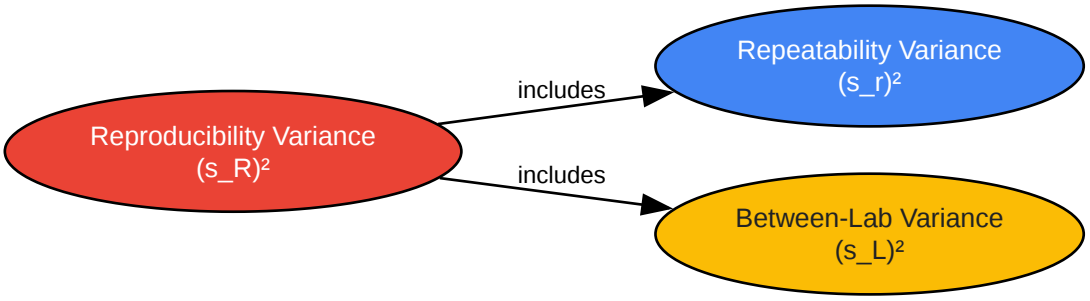
Statistical Analysis and Interpretation of ILC Data

The statistical analysis of ILC data, as prescribed by ASTM E691, provides critical measures of a method's precision.[22]

- Repeatability (s_r): The variability of results within a single laboratory under the most consistent conditions (same operator, same equipment, short time interval).
- Reproducibility (s_R): The variability of results between different laboratories. This value is always larger than repeatability as it includes the within-lab variability plus the variability between labs.

These relationships are fundamental to understanding analytical performance.

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Caption: Components of Measurement Variance in an ILC.

In proficiency testing schemes, a laboratory's performance is often summarized by a z-score. This score indicates how far a laboratory's result is from the consensus mean, expressed in units of standard deviation.[23]

Z-score = (Lab Result - Consensus Mean) / Standard Deviation for Proficiency Assessment

A z-score between -2.0 and +2.0 is generally considered satisfactory, while scores outside of ±3.0 are typically deemed unsatisfactory and trigger a corrective action investigation.[23]

Hypothetical ILC Data for TPH in Diesel (mg/kg):

Laboratory ID	Replicate 1	Replicate 2	Lab Mean	Consensus Mean	z-score
Lab A	2450	2550	2500	2500	0.00
Lab B	2300	2340	2320	2500	-1.20
Lab C	2810	2790	2800	2500	+2.00
Lab D	2510	2470	2490	2500	-0.07
Lab E	1950	1990	1970	2500	-3.53

In this example, Lab E's result would be flagged as unsatisfactory, requiring an investigation into potential causes such as calibration error, extraction inefficiency, or a calculation mistake.

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